

"4-(2-Aminoethylamino)pyridine hydrochloride" molecular weight and formula

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Compound of Interest

Compound Name: 4-(2-Aminoethylamino)pyridine
hydrochloride

Cat. No.: B1287893

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Technical Guide: 4-(2-Aminoethylamino)pyridine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **4-(2-Aminoethylamino)pyridine hydrochloride**, a pyridine derivative of interest in chemical and pharmaceutical research. The document outlines its fundamental chemical properties and provides context for its study.

Core Chemical Data

The fundamental quantitative data for **4-(2-Aminoethylamino)pyridine hydrochloride** are summarized below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

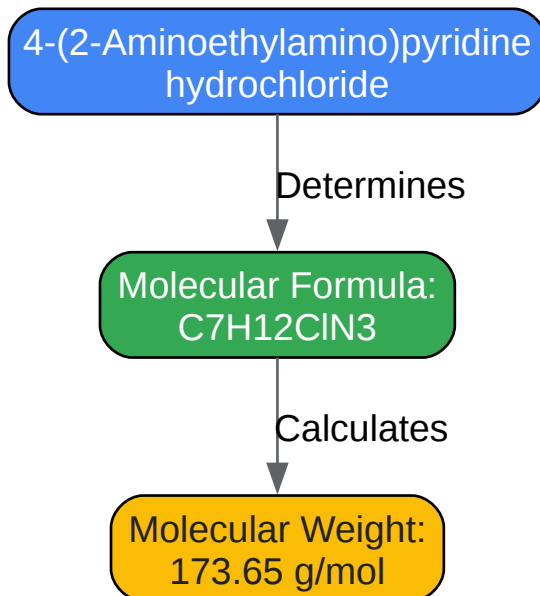
Property	Value
Molecular Formula	C7H12ClN3[1][2][3][4]
Molecular Weight	173.65 g/mol [2]
CAS Number	64281-29-4[2][3]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis or specific biological application of **4-(2-Aminoethylamino)pyridine hydrochloride** are not readily available in publicly accessible literature. However, the synthesis of related aminopyridine derivatives often involves multi-step procedures. For example, the synthesis of other aminopyridines can start from pyridine precursors, which are then modified through reactions like amination or reduction of nitro-groups to form the desired amino functionalities[5]. The synthesis of various pyridine derivatives may employ classical organic chemistry methods, and their biological activities, such as antimicrobial or psychotropic properties, can be assessed using a range of in vitro assays[3][6].

Chemical Structure and Information Hierarchy

The relationship between the compound's nomenclature, its empirical formula, and its calculated molecular weight is a foundational concept in chemistry. This hierarchy ensures unambiguous identification and characterization of the substance.



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